

An In-depth Technical Guide to 2,6-Dimethyloctan-2-ol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,6-Dimethyloctan-2-ol

CAS No.: 18479-57-7

Cat. No.: B103320

[Get Quote](#)

Prepared by: Gemini, Senior Application Scientist

Introduction

2,6-Dimethyloctan-2-ol, widely known in the fragrance industry as Tetrahydromyrcenol, is a tertiary alcohol valued for its clean, fresh, and floral-citrus aroma with lavender and lime nuances.[1][2] Its stability and pleasant scent profile have made it a cornerstone ingredient in a vast array of consumer products, from fine perfumes and personal care items to household cleaners.[3][4] Beyond its olfactory contributions, this molecule serves as a valuable intermediate in organic synthesis and a subject of study for structure-odor relationships.[1] This guide provides an in-depth technical overview of **2,6-dimethyloctan-2-ol**, covering its chemical identity, physicochemical properties, synthesis methodologies, analytical characterization, and safety profile, tailored for researchers, scientists, and drug development professionals.

Chemical Identifiers and Physicochemical Properties

Accurate identification is paramount in scientific research and development. **2,6-Dimethyloctan-2-ol** is identified by several names and registry numbers across various chemical databases. The primary CAS Registry Number is 18479-57-7.[\[5\]](#)

Identifier	Value	Source
CAS Number	18479-57-7	[5]
IUPAC Name	2,6-dimethyloctan-2-ol	[6]
Common Synonyms	Tetrahydromyrcenol, Tetrahydro muguol, Linacsol	[7]
Molecular Formula	C ₁₀ H ₂₂ O	[7] [8]
Molecular Weight	158.28 g/mol	[7] [8]
InChI	InChI=1S/C10H22O/c1-5-9(2)7-6-8-10(3,4)11/h9,11H,5-8H2,1-4H3	[5]
InChIKey	WRFXXJKURVTLSEY-UHFFFAOYSA-N	[5]
SMILES	<chem>CCC(C)CCCC(C)(C)O</chem>	[9]

The physical and chemical properties of **2,6-dimethyloctan-2-ol** are crucial for its application, formulation, and synthesis. It is a colorless liquid with the following key properties:

Property	Value	Source
Boiling Point	197-201 °C	[7] [8]
Density	0.823 g/mL at 25 °C	[7] [8]
Refractive Index (n _{20/D})	1.4335	[7] [8]
Flash Point	72 °C (161.6 °F)	[1]
Vapor Pressure	9.3 Pa at 24 °C	[7]
Solubility in Water	281.9 mg/L at 24 °C	[7]

Synthesis Methodologies

The industrial and laboratory-scale synthesis of **2,6-dimethyloctan-2-ol** primarily relies on two robust and versatile chemical transformations: catalytic hydrogenation of unsaturated precursors and the Grignard reaction. The choice of method often depends on the availability of starting materials, desired scale, and stereochemical considerations.

Catalytic Hydrogenation of Unsaturated Terpene Alcohols

Catalytic hydrogenation is a widely employed industrial method for the synthesis of **2,6-dimethyloctan-2-ol**. This process involves the saturation of carbon-carbon double bonds in an unsaturated precursor molecule using hydrogen gas in the presence of a metal catalyst.

Causality Behind Experimental Choices: The selection of the catalyst is critical for achieving high yield and selectivity. Noble metal catalysts, particularly palladium on a carbon support (Pd/C), are frequently used due to their high activity and efficiency in hydrogenating carbon-carbon double bonds under relatively mild conditions.^[10] The support material, such as activated carbon, provides a high surface area for the catalyst, enhancing its activity and allowing for easy recovery and reuse, which is a key principle of green chemistry.^[1] The reaction is typically carried out in a solvent like tetrahydrofuran (THF) or ethanol to ensure good solubility of the reactants and facilitate mass transfer of hydrogen to the catalyst surface.^[9]

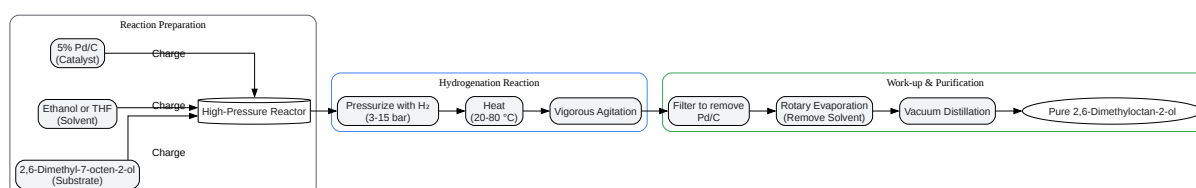
Experimental Protocol: Hydrogenation of 2,6-Dimethyl-7-octen-2-ol (Dihydromyrcenol)

This protocol outlines the hydrogenation of the unsaturated precursor, dihydromyrcenol, to yield **2,6-dimethyloctan-2-ol**.

- **Reactor Setup:** A high-pressure reactor (autoclave or Parr shaker) is charged with 2,6-dimethyl-7-octen-2-ol and a suitable solvent such as ethanol or tetrahydrofuran.
- **Catalyst Addition:** A catalytic amount of 5% Palladium on Carbon (Pd/C) is carefully added to the mixture. The catalyst loading is typically in the range of 1-5% by weight relative to the substrate.
- **Hydrogenation:** The reactor is sealed and purged several times with nitrogen gas to remove air, followed by purging with hydrogen gas. The reactor is then pressurized with hydrogen to

the desired pressure (e.g., 3-15 bar) and heated to the reaction temperature (e.g., 20-80 °C). The reaction mixture is agitated vigorously to ensure efficient mixing and contact between the reactants, catalyst, and hydrogen gas.

- **Reaction Monitoring:** The progress of the reaction is monitored by observing the uptake of hydrogen gas. The reaction is considered complete when hydrogen uptake ceases.
- **Work-up and Purification:** After cooling the reactor to room temperature and carefully venting the excess hydrogen, the reaction mixture is filtered to remove the Pd/C catalyst. The solvent is then removed from the filtrate by rotary evaporation. The resulting crude product can be purified by vacuum distillation to yield pure **2,6-dimethyloctan-2-ol**.



[Click to download full resolution via product page](#)

Catalytic Hydrogenation Workflow

Grignard Reaction

The Grignard reaction provides a powerful method for forming carbon-carbon bonds and is particularly well-suited for the synthesis of tertiary alcohols like **2,6-dimethyloctan-2-ol**. This approach involves the reaction of a ketone with a Grignard reagent (an organomagnesium halide).

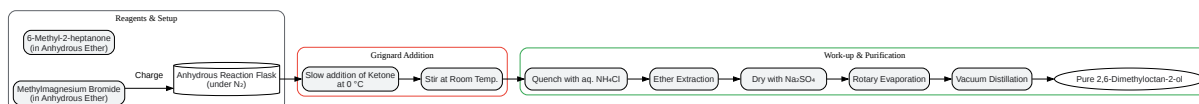
Causality Behind Experimental Choices: To synthesize **2,6-dimethyloctan-2-ol**, the retrosynthetic analysis points to two primary disconnection approaches: the reaction of 6-methyl-2-heptanone with methylmagnesium bromide or the reaction of a suitable six-carbon ketone with a bulkier Grignard reagent. The former is often preferred due to the commercial availability and ease of handling of methylmagnesium bromide. The reaction must be carried out under strictly anhydrous (moisture-free) conditions because Grignard reagents are highly reactive towards protic solvents like water, which would quench the reagent and prevent the desired reaction with the ketone.^[11] Diethyl ether or tetrahydrofuran (THF) are commonly used as solvents as they are aprotic and effectively solvate the Grignard reagent. The reaction is typically performed at low temperatures (e.g., 0 °C) to control the exothermic nature of the Grignard addition and minimize side reactions. A final acidic workup is necessary to protonate the intermediate magnesium alkoxide to yield the final alcohol product.

Experimental Protocol: Synthesis from 6-Methyl-2-heptanone and Methylmagnesium Bromide

This protocol details the synthesis of **2,6-dimethyloctan-2-ol** via the Grignard reaction.

- **Grignard Reagent Preparation** (if not commercially available): In a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, magnesium turnings are placed in anhydrous diethyl ether. A solution of bromomethane in anhydrous diethyl ether is added dropwise to initiate the formation of the methylmagnesium bromide reagent.
- **Reaction with Ketone**: A solution of 6-methyl-2-heptanone in anhydrous diethyl ether is added dropwise to the stirred Grignard reagent solution at 0 °C (ice bath). The rate of addition is controlled to maintain a gentle reflux.
- **Reaction Completion and Quenching**: After the addition is complete, the reaction mixture is stirred for an additional period at room temperature to ensure complete reaction. The reaction is then carefully quenched by the slow, dropwise addition of a saturated aqueous solution of ammonium chloride.
- **Extraction and Purification**: The resulting mixture is transferred to a separatory funnel, and the organic layer is separated. The aqueous layer is extracted with diethyl ether. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and

filtered. The solvent is removed by rotary evaporation. The crude product is then purified by vacuum distillation to afford pure **2,6-dimethyloctan-2-ol**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 2. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 3. Frontiers | Plant-based secondary metabolites as natural remedies: a comprehensive review on terpenes and their therapeutic applications [frontiersin.org]
- 4. 2-Octanol, 2,6-dimethyl- [webbook.nist.gov]
- 5. Mass Spectrometry of Alcohols - Chemistry Steps [chemistrysteps.com]
- 6. Esters of terpene alcohols as highly potent, reversible, and low toxic skin penetration enhancers - PMC [pmc.ncbi.nlm.nih.gov]
- 7. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 8. chembk.com [chembk.com]

- [9. 2,6-DIMETHYLOCTANE synthesis - chemicalbook \[chemicalbook.com\]](#)
- [10. RIFM fragrance ingredient safety assessment, tetrahydromyrcenol, CAS Registry Number 18479-57-7 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [11. CN100516010C - Method for preparing 2,6-dimethyl-2-heptanol - Google Patents \[patents.google.com\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to 2,6-Dimethyloctan-2-ol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b103320/docs#an-in-depth-technical-guide-to-2-6-dimethyloctan-2-ol\]](https://www.benchchem.com/product/b103320/docs#an-in-depth-technical-guide-to-2-6-dimethyloctan-2-ol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check